

# In-Depth Technical Guide: Physical Characteristics of Aluminum Oxalate Powder

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## Compound of Interest

Compound Name: Aluminum oxalate

Cat. No.: B1584796

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## Introduction

**Aluminum oxalate** ( $\text{Al}_2(\text{C}_2\text{O}_4)_3$ ) is an aluminum salt of oxalic acid that typically presents as a white crystalline powder.[1][2][3][4][5] While its primary applications have traditionally been in areas such as textile dyeing and as an analytical reagent, its role as a high-purity precursor to aluminum oxide (alumina) has garnered increasing interest within the scientific and pharmaceutical communities.[4][6][7] The physical characteristics of **aluminum oxalate** powder are critical determinants of its performance in these applications, influencing factors such as reaction kinetics, material homogeneity, and the properties of the resulting alumina.

This technical guide provides a comprehensive overview of the key physical characteristics of **aluminum oxalate** powder. It is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who are either working with **aluminum oxalate** or considering its use in their applications, particularly in the synthesis of advanced materials for drug delivery and other pharmaceutical formulations.

## Core Physical and Chemical Properties

A summary of the fundamental physical and chemical properties of **aluminum oxalate** is presented in Table 1. It is important to note that **aluminum oxalate** is often supplied as a hydrate ( $\text{Al}_2(\text{C}_2\text{O}_4)_3 \cdot x\text{H}_2\text{O}$ ), which can influence its physical properties.[2]

Property	Value	Reference(s)
Chemical Formula	$\text{Al}_2(\text{C}_2\text{O}_4)_3$	[2][6]
Molecular Weight	318.02 g/mol (anhydrous)	[2][6]
Appearance	White powder or chunks	[2][3][8]
Density	~2.7 g/cm <sup>3</sup>	[9]
Melting Point	660 °C (decomposes)	[9]
Boiling Point	2467 °C	[9]
Solubility	Insoluble in water and alcohol; Soluble in mineral acids.	[1][3][5]

## Particulate and Bulk Powder Characteristics

The performance of **aluminum oxalate** powder in solid-state reactions and processing is heavily dependent on its particulate and bulk properties. These include particle size and distribution, specific surface area, and powder flowability. While specific quantitative data for **aluminum oxalate** is not widely published, this section details the standard methodologies used for their characterization.

### Particle Size Distribution

The particle size distribution of **aluminum oxalate** powder affects its dissolution rate, reactivity, and packing behavior.

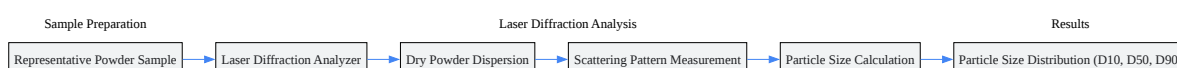
Table 2: Methods for Particle Size Analysis

Parameter	Method	Brief Description
Particle Size Distribution	Laser Diffraction	Measures the angular variation in intensity of light scattered as a laser beam passes through a dispersed particulate sample. The particle size distribution is calculated from the light scattering pattern.
Sieve Analysis	A sample is passed through a stack of sieves with progressively smaller mesh sizes. The weight of the powder retained on each sieve is measured to determine the particle size distribution.	

This protocol provides a general procedure for determining the particle size distribution of a dry powder using a laser diffraction instrument.

- Instrumentation: A laser diffraction particle size analyzer with a dry powder dispersion unit.
- Procedure:
  - Ensure the instrument is clean and calibrated according to the manufacturer's instructions.
  - Select an appropriate dispersion pressure to ensure deagglomeration without causing particle fracture. This may require preliminary tests.
  - Measure the background scattering with an empty sample chamber.
  - Introduce a representative sample of the **aluminum oxalate** powder into the sample feeder.
  - Start the measurement. The instrument will automatically feed the powder through the measurement zone.

- The scattered light pattern is detected and converted into a particle size distribution using the appropriate optical model (e.g., Mie or Fraunhofer theory).
- Repeat the measurement at least three times to ensure reproducibility.
- Report the results as a volume or number-based distribution, including parameters such as D10, D50 (median), and D90.



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Caption: Workflow for Laser Diffraction Particle Size Analysis.

## Specific Surface Area

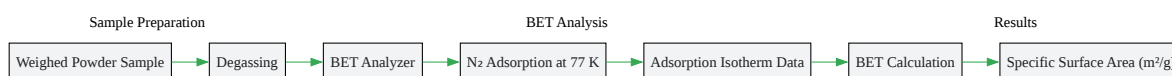
The specific surface area is a critical parameter that influences the reactivity of the powder. The Brunauer-Emmett-Teller (BET) method is the most common technique for its determination.

Table 3: Method for Specific Surface Area Analysis

Parameter	Method	Brief Description
Specific Surface Area	BET (Brunauer-Emmett-Teller) Analysis	Measures the physical adsorption of a gas (typically nitrogen) on the surface of the powder at cryogenic temperatures. The amount of gas adsorbed at different partial pressures is used to calculate the specific surface area.

This protocol outlines the general steps for determining the specific surface area of **aluminum oxalate** powder.

- Instrumentation: A BET surface area analyzer, degassing station, and analytical balance.
- Procedure:
  - Weigh a clean, dry sample tube.
  - Add a sufficient amount of **aluminum oxalate** powder to the sample tube and reweigh to determine the sample mass.
  - Degas the sample under vacuum or with an inert gas flow at an elevated temperature to remove adsorbed contaminants from the surface. The temperature and duration of degassing should be optimized to avoid thermal decomposition of the **aluminum oxalate**.
  - After degassing and cooling, transfer the sample tube to the analysis port of the BET instrument.
  - Perform the nitrogen adsorption analysis at liquid nitrogen temperature (77 K). The instrument will incrementally increase the partial pressure of nitrogen gas and measure the amount of gas adsorbed.
  - The data is used to generate a BET plot, and the specific surface area is calculated from the slope and intercept of the linear portion of this plot.
  - Report the specific surface area in  $\text{m}^2/\text{g}$ .



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Caption: Workflow for BET Specific Surface Area Analysis.

## Powder Flowability

The flowability of **aluminum oxalate** powder is crucial for handling, transportation, and processing, particularly in automated systems. Poor flowability can lead to issues such as inconsistent die filling in tablet presses or irregular feeding in reactors.

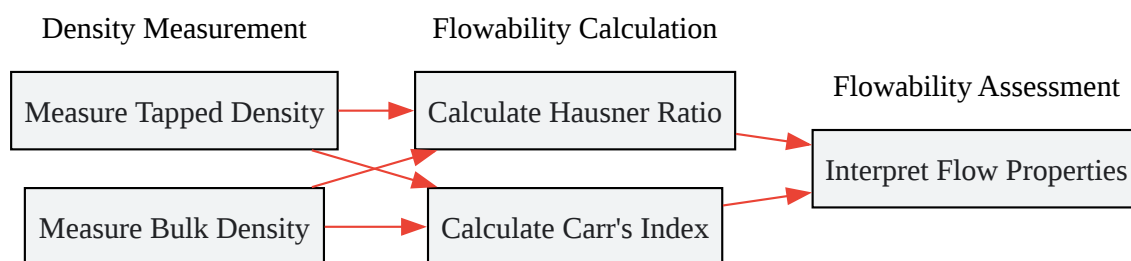
Table 4: Methods for Powder Flowability Characterization

Parameter	Method	Brief Description
Bulk Density	Graduated Cylinder Method	The mass of a known volume of untapped powder is measured.
Tapped Density	Tapped Density Tester	The volume of a known mass of powder is measured after being subjected to a standard number of taps.
Carr's Index (%)	Calculation	$\left( \frac{\text{Tapped Density} - \text{Bulk Density}}{\text{Tapped Density}} \right) \times 100$
Hausner Ratio	Calculation	$\frac{\text{Tapped Density}}{\text{Bulk Density}}$
Angle of Repose	Funnel Method	The angle of the cone formed when the powder is poured onto a horizontal surface.

This protocol describes the measurement of bulk and tapped density according to USP <616>. [\[10\]](#)[\[11\]](#)[\[12\]](#)

- Instrumentation: A graduated cylinder and a tapped density tester.
- Procedure for Bulk Density:
  - Gently pour a known mass of **aluminum oxalate** powder into a graduated cylinder.
  - Record the volume occupied by the powder without tapping.

- Calculate the bulk density (mass/volume).
- Procedure for Tapped Density:
  - Place the graduated cylinder containing the powder onto the tapped density tester.
  - Subject the cylinder to a specified number of taps (e.g., 10, 500, and 1250 taps as per USP).
  - Record the volume after each tapping interval until the volume becomes constant.
  - Calculate the tapped density (mass/final tapped volume).
- Calculation of Carr's Index and Hausner Ratio:
  - Use the measured bulk and tapped densities to calculate Carr's Index and the Hausner Ratio using the formulas in Table 4.



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Caption: Workflow for Powder Flowability Assessment.

## Morphological and Structural Characterization

The morphology and crystal structure of **aluminum oxalate** powder are important for understanding its physical and chemical behavior.

## Scanning Electron Microscopy (SEM)

SEM provides high-resolution images of the powder's surface morphology, revealing particle shape, size, and aggregation.

- Instrumentation: A scanning electron microscope.
- Procedure:
  - Mount a small amount of **aluminum oxalate** powder onto an SEM stub using double-sided carbon tape.
  - Sputter-coat the sample with a conductive material (e.g., gold or palladium) to prevent charging under the electron beam.
  - Introduce the stub into the SEM chamber and evacuate to a high vacuum.
  - Acquire images at various magnifications to observe the overall morphology and fine surface details of the particles.

## X-ray Diffraction (XRD)

XRD is used to determine the crystalline structure and phase purity of the **aluminum oxalate** powder.

- Instrumentation: An X-ray diffractometer.
- Procedure:
  - Place a sufficient amount of the powder sample onto a sample holder.
  - Mount the sample holder in the diffractometer.
  - Set the instrument parameters, including the X-ray source, scan range ( $2\theta$ ), step size, and scan speed.
  - Initiate the XRD scan. The instrument will measure the intensity of the diffracted X-rays at different angles.



- The resulting diffraction pattern can be compared to reference patterns in databases (e.g., the JCPDS-ICDD) to identify the crystalline phases present.

## Thermal Properties

The thermal behavior of **aluminum oxalate** is crucial for its conversion to alumina. Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study its decomposition.

Table 5: Methods for Thermal Analysis

Parameter	Method	Brief Description
Thermal Decomposition	Thermogravimetric Analysis (TGA)	Measures the change in mass of a sample as a function of temperature in a controlled atmosphere.
Phase Transitions	Differential Scanning Calorimetry (DSC)	Measures the difference in heat flow between a sample and a reference as a function of temperature.

- Instrumentation: A simultaneous TGA/DSC instrument.
- Procedure:
  - Place a small, accurately weighed amount of **aluminum oxalate** powder into a TGA/DSC pan.
  - Place the pan in the instrument's furnace.
  - Program the instrument with the desired temperature profile (e.g., heating from room temperature to 1000 °C at a constant rate) and atmosphere (e.g., nitrogen or air).
  - Start the analysis. The instrument will record the mass loss (TGA) and heat flow (DSC) simultaneously.

- The resulting curves provide information on dehydration, decomposition temperatures, and associated mass losses and thermal events.

## Relevance to Drug Development

While **aluminum oxalate** does not have widespread direct applications as a pharmaceutical active ingredient, its physical characteristics are highly relevant to the drug development field in several ways:

- **Precursor to High-Purity Alumina:** **Aluminum oxalate** is a key precursor for the synthesis of high-purity aluminum oxide (alumina). Alumina nanoparticles and porous alumina are extensively investigated as drug delivery carriers, vaccine adjuvants, and components of biomedical implants. The particle size, purity, and morphology of the starting **aluminum oxalate** powder directly influence the properties of the resulting alumina, thereby impacting its performance in these pharmaceutical applications.
- **Role of Oxalate Salts in Formulations:** Oxalate salts of active pharmaceutical ingredients (APIs) are sometimes developed to improve properties such as solubility, stability, and bioavailability. Understanding the physical and chemical behavior of oxalates is therefore of interest to formulation scientists.
- **Aluminum Compounds in Pharmaceuticals:** Various aluminum compounds, such as aluminum hydroxide, are used as antacids and vaccine adjuvants.<sup>[9][13]</sup> Research into the properties of different aluminum salts contributes to the broader knowledge base for developing new and improved pharmaceutical products.

## Conclusion

The physical characteristics of **aluminum oxalate** powder, from its fundamental properties to its particulate and bulk behavior, are critical parameters that govern its utility, particularly as a precursor for advanced materials. A thorough understanding and precise control of these characteristics are essential for researchers and professionals in the pharmaceutical and drug development sectors aiming to leverage aluminum-based materials for innovative therapeutic and delivery systems. The experimental protocols outlined in this guide provide a framework for the comprehensive characterization of **aluminum oxalate** powder, enabling its effective application in research and development.

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